

Comprehensive Safety and Handling Guide for MRS2768 Tetrasodium Salt

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Compound of Interest

Compound Name: MRS2768 tetrasodium salt

Cat. No.: B14104771

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For researchers, scientists, and drug development professionals, the proper handling of specialized chemical reagents is paramount to ensuring laboratory safety and experimental integrity. This guide provides essential, immediate safety and logistical information for the handling of **MRS2768 tetrasodium salt**, a selective P2Y2 receptor agonist.

Product Information and Physical Data

MRS2768 tetrasodium salt is a research-grade chemical used to study purinergic signaling. Understanding its physical and chemical properties is the first step in safe handling.

Property	Value
Chemical Name	Uridine-5'-tetrphosphate δ -phenyl ester tetrasodium salt
CAS Number	2567869-47-8[1][2][3]
Molecular Formula	C ₁₅ H ₁₆ N ₂ Na ₄ O ₁₈ P ₄
Molecular Weight	728.14 g/mol [2][3]
Appearance	Solid
Purity	≥98%[2]
Solubility	Soluble in water
Storage Temperature	-80°C[2]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific hazard classification for **MRS2768 tetrasodium salt** is not detailed in the provided search results, general principles for handling nucleotide analogs and laboratory reagents should be strictly followed. The potential hazards are low, but caution is always advised.

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specification
Hand Protection	Gloves	Nitrile rubber, splash protection.
Eye Protection	Safety Glasses	Must be worn at all times.
Skin and Body	Lab Coat	Worn to prevent skin contact.

Handling and Storage Procedures

Proper handling and storage are critical to maintain the stability of **MRS2768 tetrasodium salt** and to prevent contamination.

Handling:

- For research use only. Not for human or veterinary use.
- Avoid inhalation, ingestion, and contact with skin and eyes.
- Handle in a well-ventilated area.
- Solutions should be prepared using appropriate laboratory techniques to avoid contamination.

Storage:

- Store at -80°C for long-term stability.[\[2\]](#)
- Shipped on dry ice to maintain temperature.[\[3\]](#)

Accidental Release and First Aid Measures

In the event of accidental exposure or release, the following procedures should be followed:

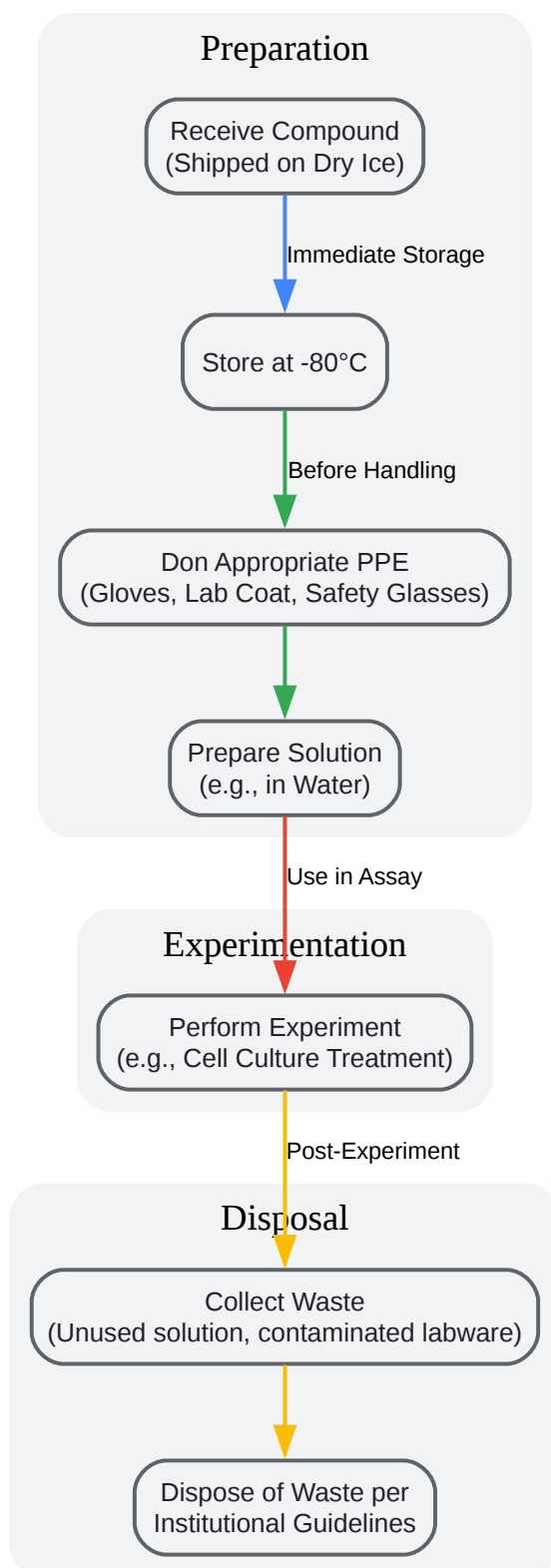
Situation	Action
Skin Contact	Wash off with soap and plenty of water.
Eye Contact	Flush eyes with water as a precaution.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water.
Inhalation	If breathed in, move person into fresh air. If not breathing, give artificial respiration.

Disposal Plan

Unused **MRS2768 tetrasodium salt** and its solutions should be disposed of in accordance with local, state, and federal regulations for chemical waste. As a nucleotide analog, it is advisable to consult your institution's environmental health and safety (EHS) office for specific guidance on the disposal of this class of compounds.

Experimental Workflow

The following diagram illustrates a typical workflow for handling **MRS2768 tetrasodium salt** in a laboratory setting, from receiving the compound to its final use in an experiment.



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Workflow for Handling **MRS2768 Tetrasodium Salt**

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References

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- 2. bio-techne.com [bio-techne.com]
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